

# Red 15: A Versatile Fluorescent Probe for Advanced Microscopy

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Red 15**

Cat. No.: **B1170414**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Red 15** is a novel, high-performance red fluorescent probe designed for a wide range of applications in fluorescence microscopy. Its exceptional brightness, high photostability, and low cytotoxicity make it an ideal tool for visualizing cellular structures and dynamic processes in both live and fixed cells. **Red 15** belongs to the rhodamine family of dyes, which are known for their excellent photophysical properties.<sup>[1][2]</sup> This application note provides detailed protocols for the use of **Red 15** in various microscopy applications and summarizes its key performance characteristics. Red-shifted fluorescent probes like **Red 15** are particularly advantageous for *in vivo* imaging due to reduced autofluorescence, lower light scattering, and decreased phototoxicity at longer wavelengths.<sup>[3]</sup>

## Physicochemical and Spectroscopic Properties

**Red 15** exhibits spectral properties characteristic of red-shifted rhodamine dyes, making it compatible with standard fluorescence microscopy filter sets.<sup>[1][2]</sup> The key properties of **Red 15** are summarized in the table below.

Property	Value
Excitation Maximum ( $\lambda_{\text{ex}}$ )	~585 nm
Emission Maximum ( $\lambda_{\text{em}}$ )	~615 nm
Molar Extinction Coefficient ( $\epsilon$ )	>90,000 M <sup>-1</sup> cm <sup>-1</sup>
Fluorescence Quantum Yield ( $\Phi$ )	~0.45
Photostability	High
Solubility	DMSO, DMF, water
Molecular Weight	~650 g/mol

Table 1: Physicochemical and spectroscopic properties of **Red 15**. The data are representative values for red-shifted rhodamine dyes.

## Key Applications

- Live-Cell Imaging: The high cell permeability and low toxicity of **Red 15** allow for long-term imaging of dynamic cellular processes with minimal impact on cell health.[4]
- Fixed-Cell Imaging and Immunofluorescence: **Red 15** can be used to stain fixed cells and is compatible with immunofluorescence protocols, enabling colocalization studies with other fluorescently labeled antibodies.[5]
- Flow Cytometry: The bright fluorescence of **Red 15** makes it suitable for identifying and sorting cell populations based on fluorescence intensity.[6][7]
- High-Resolution Microscopy: The high photostability of **Red 15** is advantageous for super-resolution microscopy techniques such as STED and PALM, which require robust fluorophores.[3]

## Experimental Protocols

### Protocol 1: Live-Cell Staining and Imaging

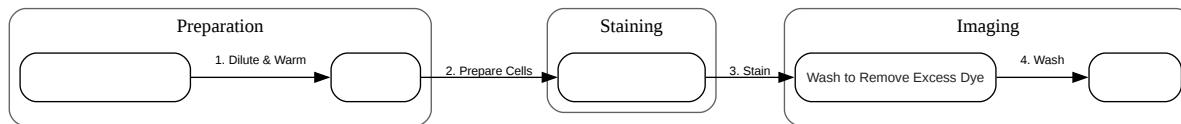
This protocol describes the general procedure for staining live cells with **Red 15**.

## Materials:

- **Red 15** stock solution (1 mM in DMSO)
- Live cells cultured on glass-bottom dishes or coverslips
- Complete cell culture medium
- Phosphate-buffered saline (PBS) or Hank's Balanced Salt Solution (HBSS)

## Procedure:

- Prepare Staining Solution: Dilute the **Red 15** stock solution to a final working concentration of 100-500 nM in pre-warmed (37°C) complete cell culture medium.
- Cell Preparation: Aspirate the culture medium from the cells and wash once with warm PBS or HBSS.
- Staining: Add the **Red 15** staining solution to the cells and incubate for 15-30 minutes at 37°C in a CO2 incubator.
- Washing: Remove the staining solution and wash the cells two to three times with warm PBS or HBSS to minimize background fluorescence.
- Imaging: Add fresh, pre-warmed culture medium or imaging buffer to the cells. Image immediately using a fluorescence microscope with appropriate filter sets (e.g., TRITC/Rhodamine).

[Click to download full resolution via product page](#)Live-cell staining workflow with **Red 15**.

## Protocol 2: Fixed-Cell Staining

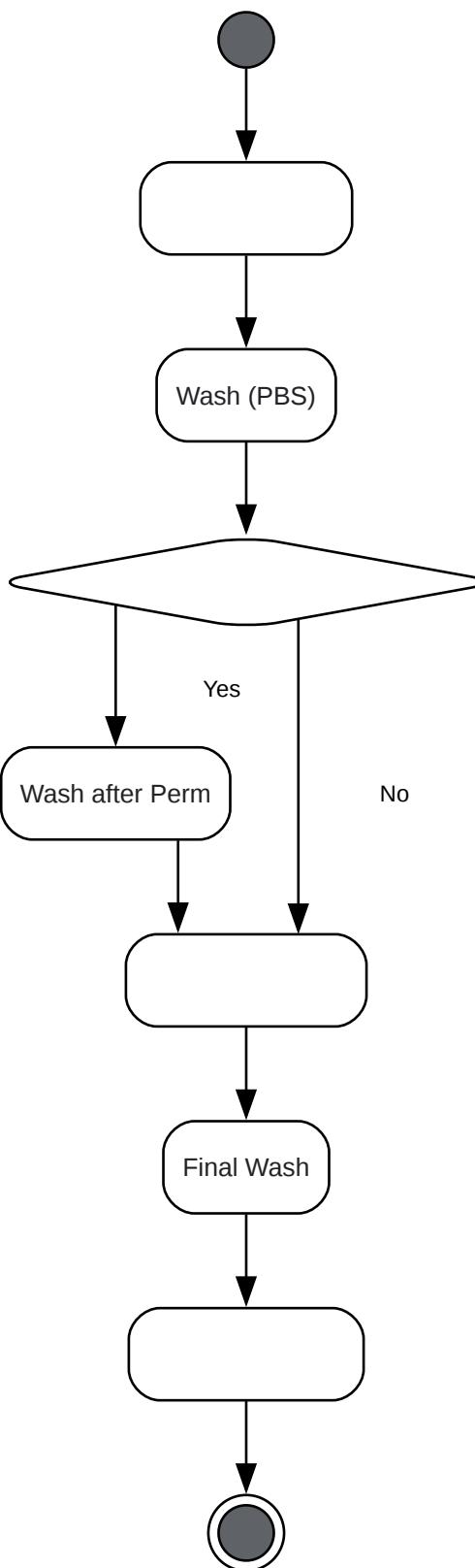
This protocol is for staining fixed cells, often used in conjunction with immunofluorescence.

### Materials:

- Cells cultured on coverslips
- 4% Paraformaldehyde (PFA) in PBS
- 0.1% Triton X-100 in PBS (for permeabilization, optional)
- **Red 15** working solution (100-500 nM in PBS)
- Mounting medium

### Procedure:

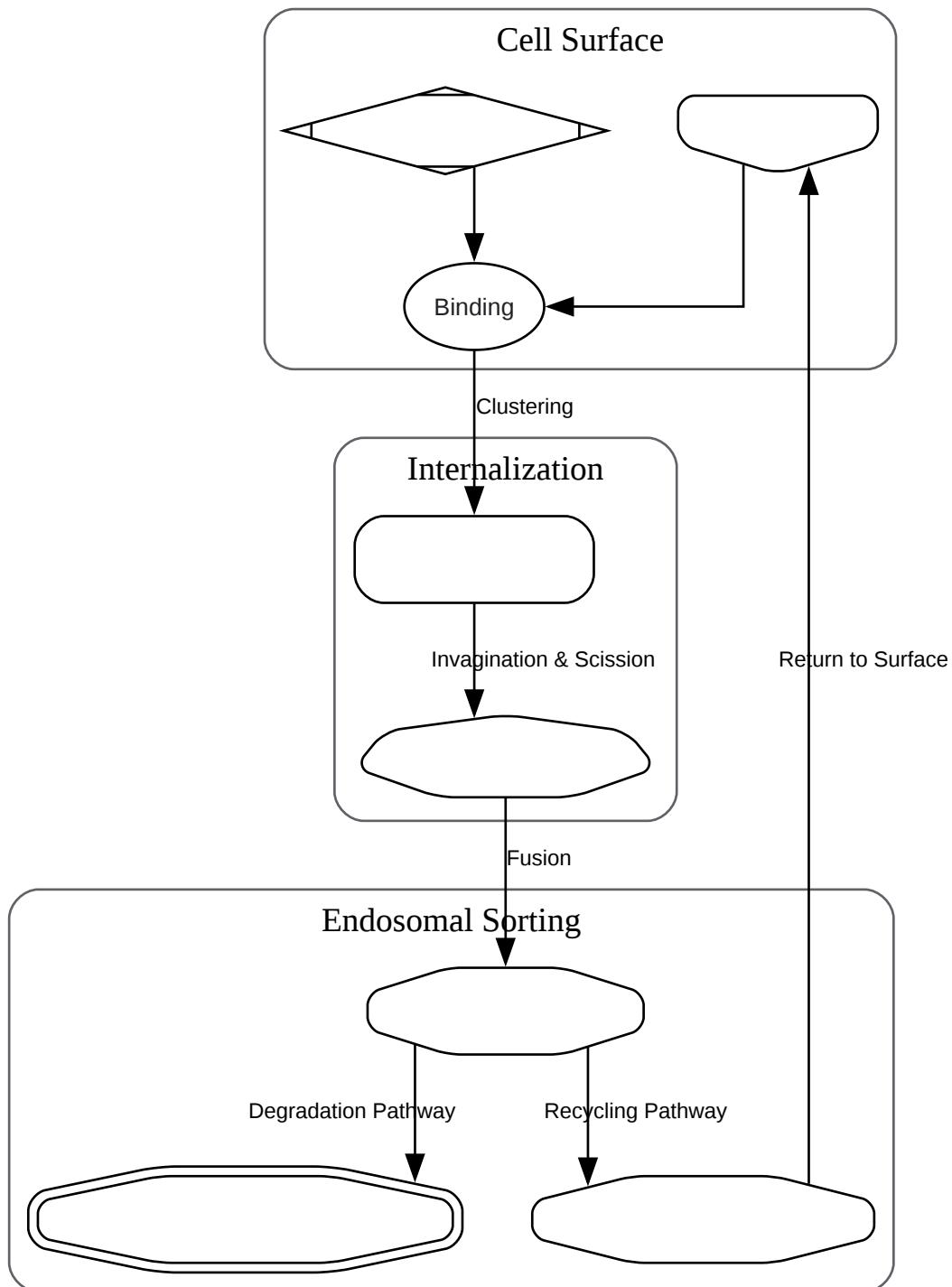
- Fixation: Wash cells once with PBS, then fix with 4% PFA for 10-15 minutes at room temperature.
- Washing: Wash cells three times with PBS for 5 minutes each.
- Permeabilization (Optional): If targeting intracellular structures, permeabilize cells with 0.1% Triton X-100 in PBS for 10 minutes. Wash three times with PBS.
- Staining: Incubate cells with **Red 15** working solution for 30-60 minutes at room temperature, protected from light.
- Washing: Wash cells three times with PBS for 5 minutes each.
- Mounting: Mount the coverslips onto microscope slides using an appropriate mounting medium.
- Imaging: Visualize the stained cells using a fluorescence microscope.

[Click to download full resolution via product page](#)

Fixed-cell staining and optional permeabilization workflow.

## Signaling Pathway Visualization Example

Red fluorescent probes are often used to study dynamic cellular processes such as receptor-mediated endocytosis. The following diagram illustrates a simplified workflow for imaging this process using **Red 15** conjugated to a ligand.



[Click to download full resolution via product page](#)

Imaging receptor-mediated endocytosis with **Red 15**.

## Troubleshooting

Issue	Possible Cause	Solution
Weak Signal	Low probe concentration.	Increase the concentration of Red 15.
Insufficient incubation time.	Increase the incubation time.	
Photobleaching.	Reduce laser power and exposure time. Use an anti-fade mounting medium for fixed cells.	
High Background	Incomplete washing.	Increase the number and duration of wash steps.
Probe aggregation.	Centrifuge the staining solution before use.	
Autofluorescence.	Use a spectrally distinct probe or appropriate background subtraction.	
Cell Toxicity	High probe concentration.	Decrease the probe concentration and incubation time.
Contamination.	Ensure sterility of all solutions and equipment.	

## Conclusion

**Red 15** is a robust and versatile fluorescent probe suitable for a multitude of applications in cellular imaging. Its bright, photostable signal and low cytotoxicity make it an excellent choice for researchers seeking to perform high-quality fluorescence microscopy experiments. The

protocols provided herein serve as a starting point, and optimization may be required for specific cell types and experimental conditions.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. A general method to optimize and functionalize red-shifted rhodamine dyes | Springer Nature Experiments [experiments.springernature.com]
- 2. researchgate.net [researchgate.net]
- 3. Red Fluorescent Proteins: Advanced Imaging Applications and Future Design - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Exploring Imaging Applications of a Red-Emitting  $\pi$ -Acceptor ( $\pi$ -A) Pyrene-Benzothiazolium Dye - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Fluorescent (ICC) Immunocytochemistry Protocol of Cells on Coverslips: R&D Systems [rndsystems.com]
- 6. fortislife.com [fortislife.com]
- 7. Flow Cytometry Live Cell Protocol | Cell Signaling Technology [cellsignal.com]
- To cite this document: BenchChem. [Red 15: A Versatile Fluorescent Probe for Advanced Microscopy]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1170414#red-15-as-a-fluorescent-probe-for-microscopy>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)